

Analytical methods for the quantification of 1-(3-Propoxyphenyl)ethanamine

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Compound of Interest

Compound Name: 1-(3-Propoxyphenyl)ethanamine

CAS No.: 925650-26-6

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An Application and Protocol Guide for the Analytical Quantification of 1-(3-Propoxyphenyl)ethanamine

Abstract: This document provides a comprehensive guide to the analytical quantification of **1-(3-Propoxyphenyl)ethanamine**, a key chemical entity in various research and development sectors. Recognizing the critical need for robust and reliable analytical data, this guide eschews a one-size-fits-all template. Instead, it presents a logically structured narrative that delves into the foundational principles and practical execution of modern chromatographic techniques. We will explore both achiral and chiral separation methodologies, primarily focusing on High-Performance Liquid Chromatography (HPLC) and Gas Chromatography (GC), grounded in the principles of method validation as stipulated by the International Council for Harmonisation (ICH). The protocols herein are designed to be self-validating systems, providing researchers, scientists, and drug development professionals with the tools to generate accurate, precise, and trustworthy data.

Introduction: The Analytical Imperative

The precise quantification of **1-(3-Propoxyphenyl)ethanamine** is paramount for ensuring product quality, safety, and efficacy in any application, from early-stage research to final product quality control. As a chiral primary amine, its analytical assessment presents a dual challenge: determining its overall purity and concentration (assay) and quantifying the relative proportions of its enantiomers (enantiomeric purity). Inaccurate measurements can have profound consequences, impacting process chemistry, stability studies, and regulatory compliance.

This guide provides the scientific rationale behind method selection and detailed, field-tested protocols for immediate application. The core philosophy is that a properly validated analytical method serves as the bedrock of reliable scientific conclusions.[\[1\]](#)[\[2\]](#)

Analyte Characterization

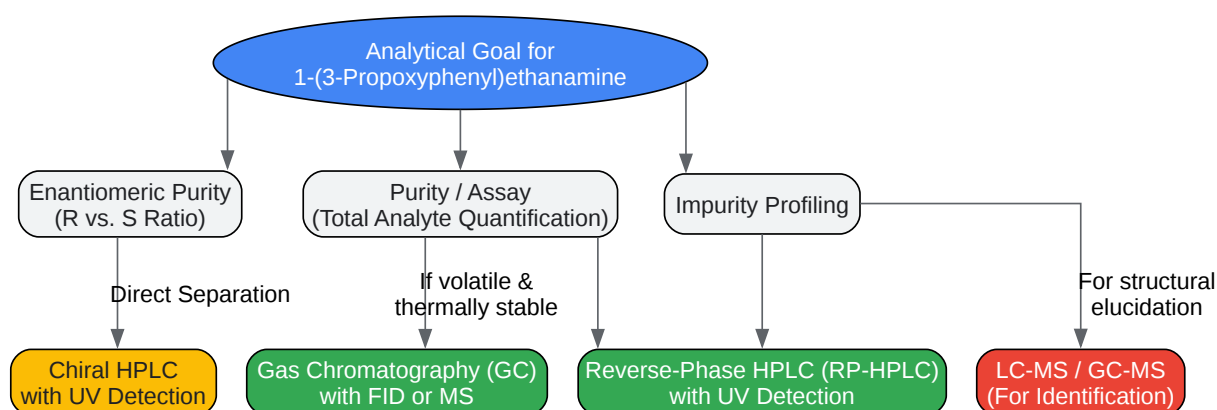
Understanding the physicochemical properties of the analyte is the first step in developing a robust analytical method.

Property	Value	Source
IUPAC Name	1-(3-propoxyphenyl)ethanamine	Sigma-Aldrich [3]
Molecular Formula	C ₁₁ H ₁₇ NO	PubChem [4]
Molecular Weight	179.26 g/mol	PubChem [4]
Structure	A primary amine with a chiral center at the ethylamine alpha-carbon, attached to a propoxy-substituted phenyl ring.	PubChem [4]
XLogP3-AA	2.0	PubChem [4]

The presence of a basic amine group and a UV-active phenyl ring are key features that will dictate our choice of analytical techniques. The amine group can lead to peak tailing in chromatography if not properly managed, while the phenyl ring provides a chromophore suitable for UV detection.[\[5\]](#)

Method Selection: A Rationale-Driven Approach

The choice of an analytical method is not arbitrary; it is dictated by the question being asked. For **1-(3-Propoxyphenyl)ethanamine**, two primary questions arise: "How much of it is there?" and "What is its enantiomeric composition?".



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Caption: Decision tree for selecting the appropriate analytical method.

- For Assay and Achiral Purity: Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) with UV detection is the workhorse method. It is robust, reproducible, and well-suited for quantifying aromatic compounds. Gas Chromatography (GC) is a viable alternative, particularly for assessing residual solvents or volatile impurities, though amine analysis by GC requires careful column selection to prevent peak tailing.[5][6]
- For Enantiomeric Purity: Chiral HPLC is the gold standard. It utilizes a chiral stationary phase (CSP) to physically separate the two enantiomers, allowing for their direct quantification.[7][8] This is a critical requirement in pharmaceutical development where one enantiomer may have desired therapeutic effects while the other could be inactive or even harmful.[9]

Core Protocol I: Quantification by Reverse-Phase HPLC (Assay/Purity)

This protocol details a robust RP-HPLC method with UV detection for the quantification of **1-(3-Propoxyphenyl)ethanamine** in a drug substance or intermediate.

Principle

The sample is dissolved and separated on a C18 stationary phase using a buffered mobile phase. The basic nature of the amine necessitates the use of a buffer and potentially a tailing inhibitor to ensure symmetrical peak shape. Quantification is achieved by comparing the peak area of the analyte to that of a certified reference standard.

Instrumentation and Reagents

- HPLC System: Quaternary pump, autosampler, column thermostat, and UV/PDA detector.
- Column: C18, 250 mm x 4.6 mm, 5 µm particle size.
- Reagents: Acetonitrile (HPLC Grade), Water (HPLC Grade), Trifluoroacetic Acid (TFA), **1-(3-Propoxyphenyl)ethanamine** Reference Standard.

Step-by-Step Protocol

- Mobile Phase Preparation:
 - Mobile Phase A: 0.1% (v/v) TFA in Water.
 - Mobile Phase B: 0.1% (v/v) TFA in Acetonitrile.
 - Rationale: TFA acts as an ion-pairing agent, protonating the amine and masking residual silanol groups on the silica-based column, which significantly reduces peak tailing and improves peak shape.^[10]
- Standard Preparation (100 µg/mL):
 - Accurately weigh 10 mg of the reference standard into a 100 mL volumetric flask.

- Dissolve and dilute to volume with a 50:50 mixture of Mobile Phase A and B (Diluent).
- This stock solution forms the basis for the calibration curve.
- Sample Preparation (100 µg/mL):
 - Accurately weigh 10 mg of the sample into a 100 mL volumetric flask.
 - Dissolve and dilute to volume with the Diluent.
 - Filter the final solution through a 0.45 µm syringe filter before injection to protect the column from particulates.[\[11\]](#)
- Chromatographic Conditions:
 - Flow Rate: 1.0 mL/min
 - Injection Volume: 10 µL
 - Column Temperature: 30 °C
 - UV Detection: 220 nm (or λ_{max} determined by PDA scan)
 - Gradient Program:

Time (min)	% Mobile Phase B
0.0	30
15.0	80
15.1	30

| 20.0 | 30 |

- Rationale: A gradient elution is used to ensure that any impurities with different polarities are effectively separated from the main analyte peak and eluted from the column in a reasonable time.

- Data Analysis:
 - Construct a calibration curve by injecting a series of standards at different concentrations (e.g., 10, 25, 50, 100, 150 µg/mL).
 - Plot peak area versus concentration and perform a linear regression.
 - Calculate the concentration of the sample using the regression equation.
 - Purity is determined by area normalization, where the area of the main peak is expressed as a percentage of the total area of all peaks.

Core Protocol II: Enantiomeric Purity by Chiral HPLC

This protocol is designed to separate and quantify the (R) and (S) enantiomers of **1-(3-Propoxyphenyl)ethanamine**.

Principle

Enantiomers possess identical physical properties in an achiral environment, making their separation impossible on a standard C18 column. A chiral stationary phase (CSP) creates a diastereomeric interaction with the enantiomers, leading to different retention times and enabling their separation. Polysaccharide-based CSPs are broadly effective for primary amines.^[7]

Instrumentation and Reagents

- HPLC System: As per Protocol I.
- Column: Polysaccharide-based CSP (e.g., Amylose or Cellulose tris(3,5-dimethylphenylcarbamate)), 250 mm x 4.6 mm, 5 µm.
- Reagents: n-Hexane (HPLC Grade), Isopropanol (IPA, HPLC Grade), Diethylamine (DEA).

Step-by-Step Protocol

- Mobile Phase Preparation:

- Prepare a mixture of n-Hexane and Isopropanol (e.g., 90:10 v/v).
- Add 0.1% (v/v) Diethylamine to the mobile phase.
- Rationale: This is a normal-phase separation. The apolar mobile phase is used with the polar CSP. DEA is a basic additive that is crucial for obtaining good peak shape for amines on polysaccharide CSPs by competing with the analyte for active sites on the stationary phase.[7]
- Sample Preparation (500 µg/mL):
 - Accurately weigh 5 mg of the sample into a 10 mL volumetric flask.
 - Dissolve and dilute to volume with the mobile phase.
 - Filter the final solution through a 0.45 µm syringe filter.
- Chromatographic Conditions:
 - Flow Rate: 0.8 mL/min
 - Injection Volume: 10 µL
 - Column Temperature: 25 °C
 - UV Detection: 220 nm
 - Run Time: Isocratic elution for 20 minutes or until both enantiomer peaks have eluted.
- Data Analysis:
 - Identify the peaks corresponding to each enantiomer (this may require a standard of a single enantiomer if available).
 - Calculate the enantiomeric excess (% ee) using the following formula: $\% ee = [(Area_1 - Area_2) / (Area_1 + Area_2)] \times 100$ Where Area₁ is the peak area of the major enantiomer and Area₂ is the peak area of the minor enantiomer.

Alternative Protocol: Gas Chromatography (GC-FID)

While HPLC is generally preferred, GC can be effective, especially for volatile amine analysis.

Principle

The sample is volatilized in a heated inlet and separated on a specialized capillary column. A Flame Ionization Detector (FID) provides a robust and linear response. The primary challenge is the high basicity of the amine, which requires a base-deactivated column to prevent adsorption and peak tailing.[\[5\]](#)[\[12\]](#)

Instrumentation and Reagents

- GC System: Gas chromatograph with a split/splitless inlet and FID.
- Column: Base-deactivated wax-type column (e.g., CP-Volamine or similar), 30 m x 0.32 mm, 1.2 μ m film thickness.
- Reagents: Dichloromethane (GC Grade), **1-(3-Propoxyphenyl)ethanamine** Reference Standard.

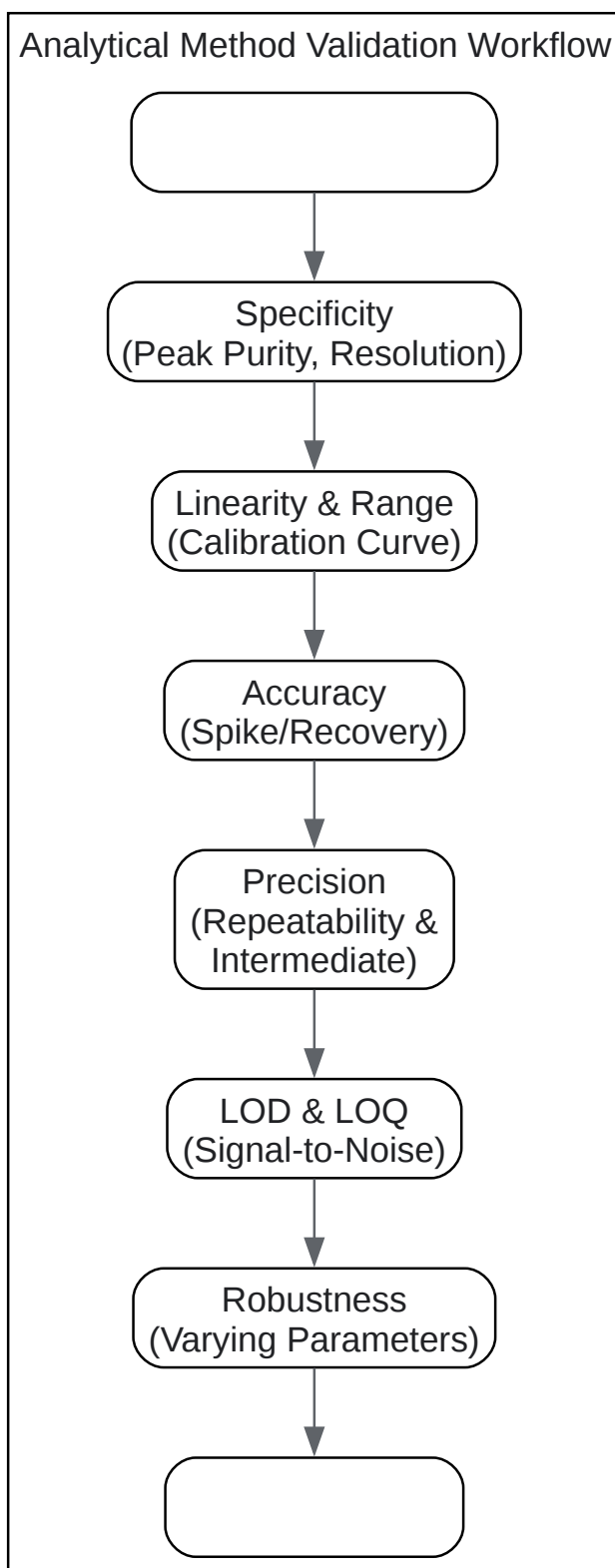
Step-by-Step Protocol

- Standard and Sample Preparation (1000 μ g/mL):
 - Prepare stock solutions by dissolving 10 mg of the standard or sample in 10 mL of Dichloromethane.
 - Rationale: A higher concentration is often used in GC compared to HPLC.
- Chromatographic Conditions:
 - Carrier Gas: Helium, constant flow at 1.5 mL/min.
 - Inlet Temperature: 250 °C
 - Split Ratio: 20:1

- Oven Program: Start at 100 °C, hold for 2 min, ramp at 10 °C/min to 240 °C, hold for 5 min.
- Detector Temperature (FID): 275 °C
- Data Analysis:
 - Quantification is performed using an external or internal standard method, similar to HPLC.

Method Validation: Ensuring Trustworthiness

An unvalidated analytical method produces data of unknown quality. Validation provides documented evidence that the method is suitable for its intended purpose.^{[2][13]} The key parameters, as defined by ICH Q2(R1) guidelines, are summarized below.



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Caption: Workflow for analytical method validation.

Validation Parameters and Acceptance Criteria

Parameter	Purpose	Typical Acceptance Criteria
Specificity	To ensure the signal is from the analyte only.	Peak is spectrally pure (PDA); well-resolved from other peaks (Resolution > 2.0).[14]
Linearity	To demonstrate a proportional response to concentration.	Correlation coefficient (r^2) $\geq$ 0.999.[6]
Accuracy	To measure the closeness of results to the true value.	Recovery of 98.0% - 102.0% for spiked samples.[15]
Precision	To assess the degree of scatter in results.	Repeatability (RSD) $\leq$ 2.0%; Intermediate Precision (RSD) $\leq$ 2.0%.[14]
LOD/LOQ	To determine the method's sensitivity.	LOD: Signal-to-Noise ratio of 3:1; LOQ: Signal-to-Noise ratio of 10:1.[16]
Robustness	To check resilience to small procedural changes.	System suitability parameters remain within limits when flow rate, pH, etc., are varied slightly.

Conclusion

The successful quantification of **1-(3-Propoxyphenyl)ethanamine** relies on the judicious selection and rigorous validation of appropriate chromatographic methods. For general assay and purity, a well-developed RP-HPLC method provides the necessary accuracy and precision. For the critical assessment of enantiomeric composition, chiral HPLC is indispensable. By following the detailed protocols and validation principles outlined in this guide, researchers and scientists can ensure the generation of high-quality, reliable, and defensible analytical data, underpinning the integrity of their research and development efforts.[2]

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